

# solubility of D149 dye in common organic solvents

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## Compound of Interest

Compound Name: D149 Dye

Cat. No.: B1141169

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An In-depth Technical Guide on the Solubility of **D149 Dye** in Common Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of the indoline-based organic sensitizer, **D149 dye**. It is intended to be a valuable resource for researchers and scientists working with this dye in various applications, including dye-sensitized solar cells (DSSCs) and other optoelectronic devices. This document compiles available solubility data, details experimental protocols for solubility determination, and presents a visual workflow for these procedures.

## Introduction to D149 Dye

D149, also known as 5-[[4-[4-(2,2-diphenylethenyl)phenyl]-1,2,3,3a,4,8b-hexahydrocyclopent[b]indol-7-yl]methylene]-2-(3-ethyl-4-oxo-2-thioxo-5-thiazolidinylidene)-4-oxo-3-thiazolidineacetic acid, is a metal-free organic dye extensively used in the field of photovoltaics. Its high molar extinction coefficient and excellent photoelectric conversion efficiency make it a subject of significant research interest. Understanding its solubility in various organic solvents is crucial for solution processing, device fabrication, and for conducting photochemical and photophysical studies.

## Quantitative Solubility Data

The solubility of **D149 dye** has been reported in a limited number of solvents. The available quantitative data is summarized in the table below. For many common organic solvents, while they are used to dissolve D149 for various experimental purposes, specific quantitative solubility values have not been formally published. In such cases, the qualitative solubility is noted.

Solvent	Molar Mass ( g/mol )	Solubility (g/L)	Molar Solubility (mol/L)	Temperatur e (°C)	Notes
Dimethyl Sulfoxide (DMSO)	78.13	~1	~0.00135	Not Specified	Ultrasonic assistance may be required.[1][2]
Water	18.02	< 0.1	Insoluble	Not Specified	
Acetonitrile	41.05	Data not available	Data not available	Not Specified	Commonly used as a solvent for spectroscopic and electrochemic al studies of D149.[3][4][5]
Ethanol	46.07	Data not available	Data not available	Not Specified	Used as a solvent for studies on the effect of solvent polarity on D149's properties.[6] [7][8]
Methanol	32.04	Data not available	Data not available	Not Specified	Employed in investigations of hydrogen bonding effects on the dye's excited state dynamics.[3]

Tetrahydrofuran (THF)	72.11	Data not available	Data not available	Not Specified	Utilized as a solvent for preparing D149 solutions for sensitizing semiconductor films.
Acetone	58.08	Data not available	Data not available	Not Specified	Mentioned as a solvent in studies of the dye's relaxation dynamics. <a href="#">[6]</a>
Toluene	92.14	Data not available	Data not available	Not Specified	Used as a non-polar solvent in photophysical studies of D149. <a href="#">[3]</a>
Chloroform	119.38	Data not available	Data not available	Not Specified	Employed in studies of solvent effects on the dye's excited state lifetime. <a href="#">[6]</a>
tert-Butanol	74.12	Data not available	Data not available	Not Specified	Often used in combination with acetonitrile for dissolving D149. <a href="#">[1]</a>

Note: The molecular weight of **D149 dye** is 741.94 g/mol .[\[9\]](#)

# Experimental Protocols for Solubility Determination

The following protocols describe established methods for determining the solubility of a dye like D149 in organic solvents.

## Saturation Shake-Flask Method

This is a widely recognized and reliable method for determining the thermodynamic solubility of a compound.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Objective: To determine the equilibrium concentration of **D149 dye** in a specific solvent at a controlled temperature.

Materials:

- **D149 dye**, solid
- High-purity organic solvents
- Analytical balance
- Glass vials with screw caps
- Shaking incubator or orbital shaker with temperature control
- Centrifuge
- Volumetric flasks and pipettes
- UV-Vis Spectrophotometer

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of solid **D149 dye** to a glass vial containing a known volume of the selected organic solvent. The presence of undissolved solid is essential to ensure that a saturated solution is formed.
- **Equilibration:** Seal the vials tightly to prevent solvent evaporation. Place the vials in a shaking incubator set to a constant temperature (e.g., 25 °C). Agitate the vials for a

predetermined period (typically 24-48 hours) to allow the system to reach equilibrium. The required equilibration time should be determined empirically by taking measurements at different time points until the concentration of the dissolved dye remains constant.

- **Phase Separation:** After equilibration, remove the vials from the shaker. Allow the vials to stand undisturbed for a short period to allow the excess solid to settle. For finer suspensions, centrifuge the vials at a high speed to pellet the undissolved solid.
- **Sample Collection:** Carefully withdraw a known volume of the clear supernatant using a pipette without disturbing the solid pellet.
- **Dilution:** Dilute the collected supernatant with the same solvent to a concentration that falls within the linear range of the UV-Vis spectrophotometer's calibration curve.
- **Quantification:** Measure the absorbance of the diluted solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **D149 dye** in the respective solvent.
- **Calculation:** Calculate the concentration of D149 in the saturated solution using the Beer-Lambert law and the previously established calibration curve. The solubility is then determined by multiplying the measured concentration by the dilution factor.

## UV-Vis Spectrophotometric Method for Concentration Determination

This method is used to quantify the amount of dissolved dye and requires the creation of a standard calibration curve.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

**Objective:** To establish a relationship between the absorbance and concentration of **D149 dye** in a specific solvent.

**Materials:**

- **D149 dye**, solid
- High-purity organic solvent
- Analytical balance

- Volumetric flasks
- UV-Vis Spectrophotometer
- Cuvettes

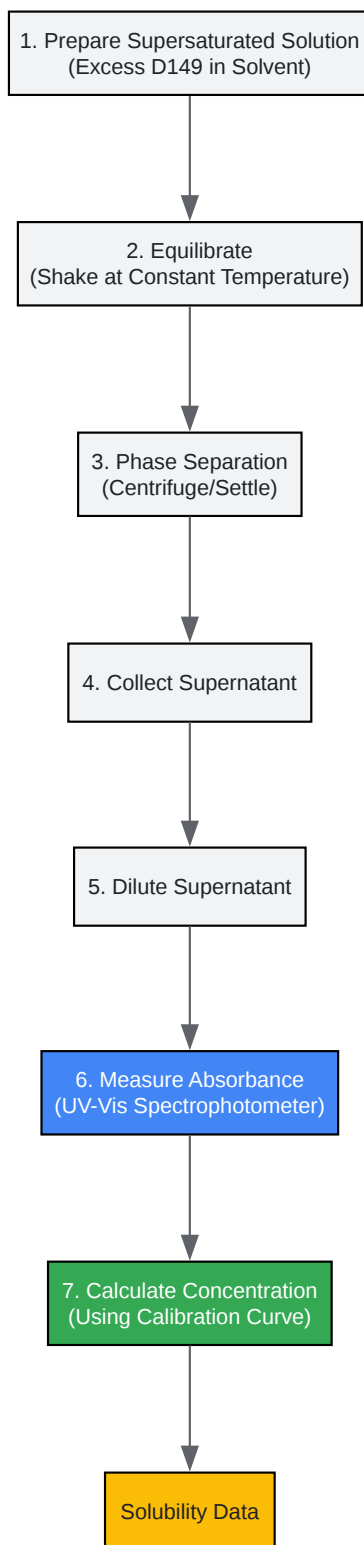
#### Procedure:

- Preparation of Stock Solution: Accurately weigh a known mass of **D149 dye** and dissolve it in a known volume of the solvent in a volumetric flask to prepare a stock solution of a specific concentration.
- Preparation of Standard Solutions: Prepare a series of standard solutions of decreasing concentrations by performing serial dilutions of the stock solution.
- Spectrophotometric Measurement:
  - Set the UV-Vis spectrophotometer to measure the absorbance at the  $\lambda_{\text{max}}$  of D149 in the chosen solvent.
  - Use the pure solvent as a blank to zero the spectrophotometer.
  - Measure the absorbance of each standard solution.
- Calibration Curve: Plot a graph of absorbance versus concentration for the standard solutions. The resulting plot should be a straight line that passes through the origin, in accordance with the Beer-Lambert law. Determine the equation of the line ( $y = mx + c$ ), where 'y' is the absorbance, 'x' is the concentration, 'm' is the slope (molar absorptivity if the path length is 1 cm), and 'c' is the y-intercept (which should be close to zero). This calibration curve can then be used to determine the concentration of unknown D149 solutions.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the saturation shake-flask method for determining the solubility of **D149 dye**.

## Workflow for Solubility Determination of D149 Dye



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Caption: A flowchart of the shake-flask solubility determination method.



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